

Pyrazosulfuron-ethyl molecular structure and formula

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: *Pyrazosulfuron-ethyl*

Cat. No.: *B166691*

[Get Quote](#)

An In-depth Technical Guide to Pyrazosulfuron-ethyl

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the molecular structure, chemical properties, synthesis, mechanism of action, and experimental protocols related to the sulfonylurea herbicide, **Pyrazosulfuron-ethyl**.

Molecular Structure and Chemical Formula

Pyrazosulfuron-ethyl is a selective, systemic herbicide used for the control of annual and perennial broad-leaved weeds and sedges in rice crops.[1] Its chemical identity is well-established, providing a foundation for its synthesis and study.

Chemical Structure:

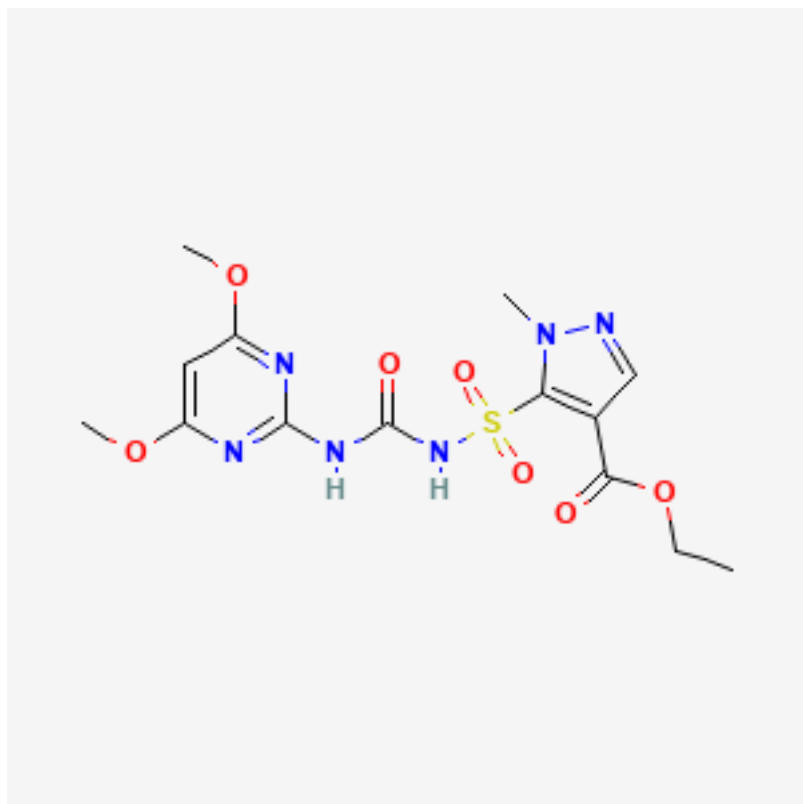


Image Source: PubChem CID 91750

Molecular Formula: $C_{14}H_{18}N_6O_7S$

IUPAC Name: ethyl 5-[(4,6-dimethoxypyrimidin-2-yl)carbamoylsulfamoyl]-1-methylpyrazole-4-carboxylate

CAS Registry Number: 93697-74-6

Physicochemical and Toxicological Properties

The following tables summarize the key physicochemical and toxicological data for **Pyrazosulfuron-ethyl**, crucial for its handling, formulation, and safety assessment.

Table 1: Physicochemical Properties of **Pyrazosulfuron-ethyl**

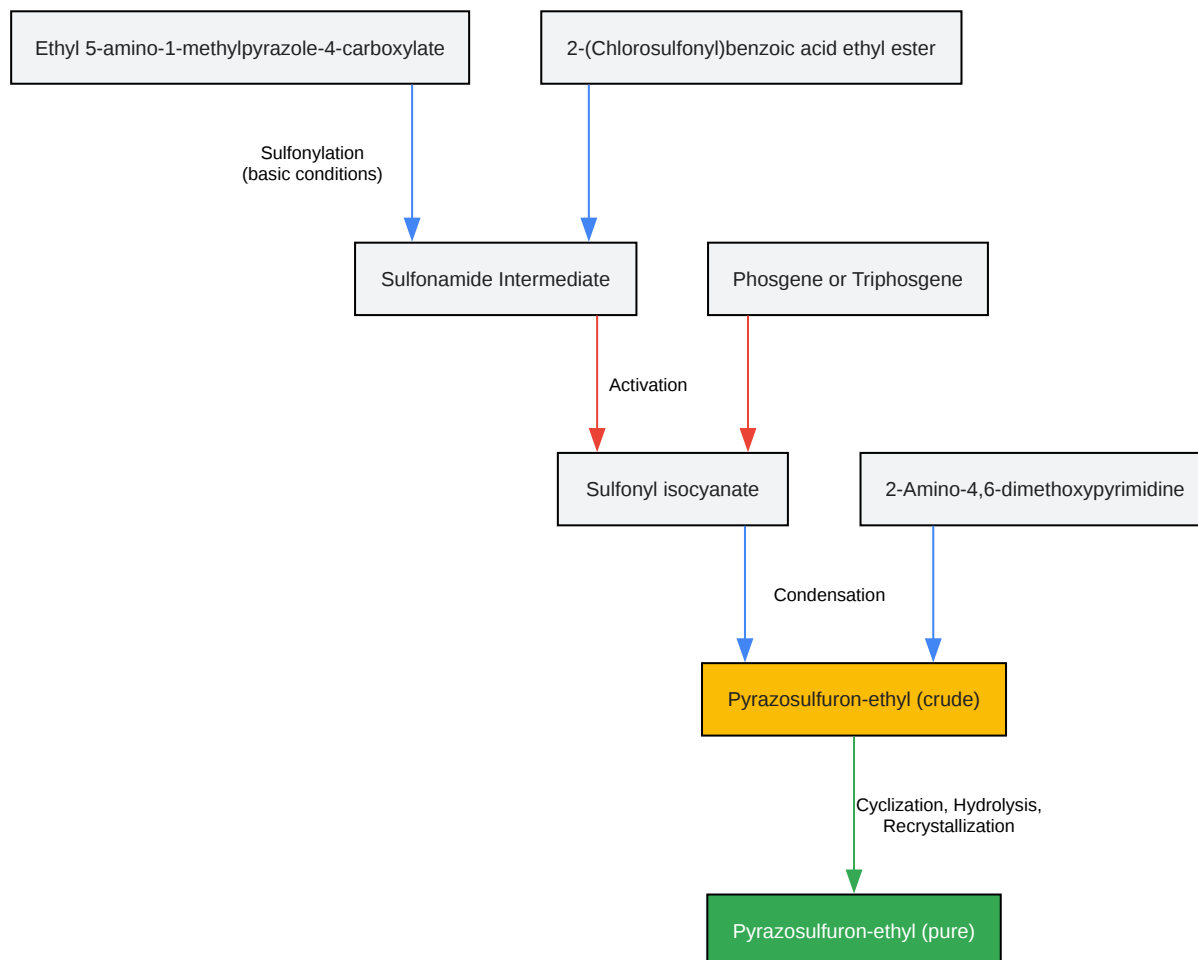
Property	Value	Reference
Molecular Weight	414.39 g/mol	
Appearance	Colourless crystalline solid	
Melting Point	177.8–179.5 °C	
Density	1.46 g/cm ³ (at 20 °C)	
Vapor Pressure	4.2 × 10 ⁻⁵ mPa (at 25 °C)	
Partition Coefficient (logP)	3.16	
Water Solubility	9.76 mg/L (at 20 °C)	
Solubility in Organic Solvents (g/L at 20°C)	Methanol: 4.32, Hexane: 0.0185, Benzene: 15.6, Chloroform: 200, Acetone: 33.7	
Stability	Stable at 50 °C for 6 months. Relatively stable at pH 7. Unstable in acidic or alkaline media.	

Table 2: Toxicological Data for **Pyrazosulfuron-ethyl**

Parameter	Value	Species	Reference
Acute Oral LD ₅₀	>5000 mg/kg	Rat and Mouse	
Acute Percutaneous LD ₅₀	>2000 mg/kg	Rat	
Inhalation LC ₅₀	>3.9 mg/L air	Rat	
Skin Irritation	Non-irritating	Rabbit	
Eye Irritation	Non-irritating	Rabbit	
Skin Sensitization	Non-sensitizing	Guinea Pig	
Mutagenicity (Ames test)	Non-mutagenic		
Teratogenicity	Non-teratogenic	Rat and Rabbit	
Acute Oral LD ₅₀ (Birds)	>2250 mg/kg	Bobwhite Quail	
LC ₅₀ (96 h, Fish)	>180 mg/L	Rainbow Trout and Bluegill Sunfish	
LC ₅₀ (48 h, Fish)	>30 mg/L	Carp	
TLm (3 h, Daphnia)	>40 ppm	Daphnia	
I ₅₀ (Algae)	1 ppm	Green Algae (Scenedesmus acutus)	
LD ₅₀ (contact, Bees)	>100 µ g/bee	Bee	

Synthesis of Pyrazosulfuron-ethyl

The commercial synthesis of **Pyrazosulfuron-ethyl** is a multi-step process. A general workflow for its production is outlined below.



[Click to download full resolution via product page](#)

Caption: Commercial synthesis pathway of **Pyrazosulfuron-ethyl**.

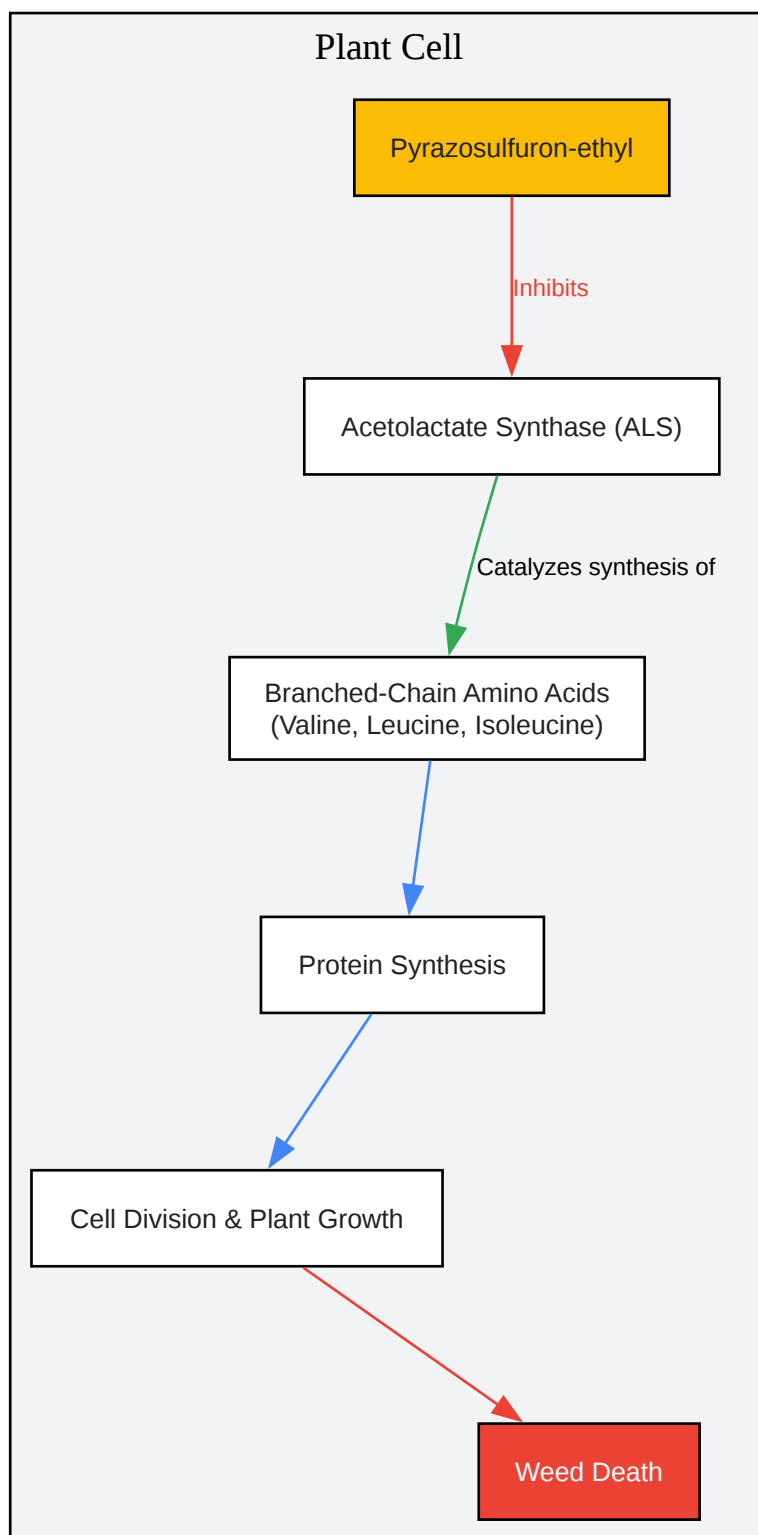
Experimental Protocol: General Synthesis

While detailed industrial protocols are proprietary, a general laboratory-scale synthesis can be described based on published information.

- **Sulfonamide Formation:** Ethyl 5-amino-1-methylpyrazole-4-carboxylate is reacted with 2-(chlorosulfonyl)benzoic acid ethyl ester under basic conditions to form the corresponding sulfonamide.
- **Sulfonyl Isocyanate Generation:** The sulfonamide intermediate is then activated using phosgene or triphosgene in an inert solvent to generate the sulfonyl isocyanate.
- **Condensation:** The crude sulfonyl isocyanate is reacted with 2-amino-4,6-dimethoxypyrimidine in a suitable solvent, such as dry acetonitrile.
- **Purification:** The resulting product, **Pyrazosulfuron-ethyl**, is then purified through cyclization, hydrolysis, and recrystallization to yield the final product.

Mechanism of Action

Pyrazosulfuron-ethyl belongs to the sulfonylurea class of herbicides, which act by inhibiting the enzyme Acetolactate Synthase (ALS), also known as Acetohydroxyacid Synthase (AHAS). This enzyme is crucial for the biosynthesis of the branched-chain amino acids valine, leucine, and isoleucine in plants. The inhibition of ALS leads to a cessation of cell division and plant growth, ultimately causing the death of susceptible weeds. The herbicide is absorbed by the roots and/or leaves and translocated to the meristematic tissues where it exerts its effect.



[Click to download full resolution via product page](#)

Caption: Mechanism of action of **Pyrazosulfuron-ethyl**.

Experimental Protocol: In-vitro Acetolactate Synthase (ALS) Inhibition Assay

This protocol provides a general method for determining the inhibitory effect of **Pyrazosulfuron-ethyl** on ALS activity.

- **Enzyme Extraction:** Extract ALS from the shoots of young, susceptible plants by homogenizing the tissue in a suitable buffer.
- **Herbicide Solutions:** Prepare a series of dilutions of **Pyrazosulfuron-ethyl** in an appropriate solvent.
- **Inhibition Assay:**
 - In a reaction tube, combine the enzyme extract with a reaction buffer containing the necessary cofactors.
 - Add the different concentrations of the **Pyrazosulfuron-ethyl** solutions to the tubes. Include a control with no herbicide.
 - Initiate the enzymatic reaction by adding the substrate (e.g., pyruvate).
 - Incubate the reaction mixture at a specific temperature for a set period.
 - Stop the reaction (e.g., by adding acid).
- **Quantification:** The product of the enzymatic reaction (acetolactate) can be quantified colorimetrically after conversion to acetoin.
- **Data Analysis:** Determine the concentration of **Pyrazosulfuron-ethyl** that causes 50% inhibition of ALS activity (IC_{50}).

Bio-efficacy Evaluation

The efficacy of **Pyrazosulfuron-ethyl** as a herbicide is typically evaluated through field trials.

Experimental Protocol: Field Bio-efficacy Trial

- Experimental Design: The experiment is typically laid out in a randomized block design with multiple replications.
- Treatments:
 - Different application rates of **Pyrazosulfuron-ethyl** (e.g., 15, 20, 25, 30 g a.i./ha).
 - A standard herbicide for comparison.
 - A weed-free control (manual weeding).
 - A weedy (untreated) control.
- Application: The herbicide is applied at a specific time, typically pre- or early post-emergence of the weeds in the crop.
- Data Collection:
 - Weed Density: Count the number of individual weeds of different species per unit area (e.g., in a quadrat) at various time points after application.
 - Weed Biomass: Collect the above-ground parts of the weeds from a defined area, dry them in an oven until a constant weight is achieved, and record the dry weight.
 - Crop Phytotoxicity: Visually assess any signs of damage to the crop plants.
 - Crop Yield: Harvest the crop from each plot and measure the yield.
- Statistical Analysis: The collected data is subjected to statistical analysis (e.g., ANOVA) to determine the significance of the differences between treatments.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. botanyjournals.com [botanyjournals.com]
- 2. Synthesis method of pyrazosulfuron-ethyl intermediate 4-ethoxycarbonyl-5-sulfamine-1-methylpyrazole - Eureka | Patsnap [eureka.patsnap.com]
- 3. Pyrazosulfuron-ethyl synthesis - chemicalbook [chemicalbook.com]
- 4. jcsp.org.pk [jcsp.org.pk]
- 5. medchemexpress.com [medchemexpress.com]
- To cite this document: BenchChem. [Pyrazosulfuron-ethyl molecular structure and formula]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b166691#pyrazosulfuron-ethyl-molecular-structure-and-formula]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com